

Application of Tetrasodium Iminodisuccinate in Agricultural Research for Micronutrient Delivery

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetrasodium

Cat. No.: B8768297

[Get Quote](#)

Application Notes

Introduction

Tetrasodium Iminodisuccinate (IDS), a readily biodegradable chelating agent, presents a sustainable alternative to traditional aminopolycarboxylic acids like EDTA for micronutrient delivery in agricultural applications.^{[1][2][3][4]} Its efficacy in forming stable, water-soluble complexes with essential micronutrients such as iron (Fe), zinc (Zn), manganese (Mn), and copper (Cu) makes it a valuable tool for researchers and agronomists seeking to correct nutrient deficiencies in crops.^{[1][2]} This document provides detailed application notes and protocols for the use of **tetrasodium** iminodisuccinate in agricultural research, focusing on its role in enhancing micronutrient bioavailability and uptake by plants.

Key Advantages of Tetrasodium Iminodisuccinate

- **Environmental Profile:** IDS is readily biodegradable, breaking down into naturally occurring substances in the soil, thus preventing the accumulation of persistent residues associated with traditional chelating agents like EDTA.^{[2][3][4]}
- **Strong Chelation Capacity:** IDS forms stable complexes with a range of di- and trivalent metal ions, effectively protecting them from precipitation and making them available for plant uptake across a broad pH range.^{[2][5]}
- **Enhanced Nutrient Use Efficiency:** Studies have shown that the use of IDS-chelated micronutrients can increase nutrient use efficiency by 40-60% compared to inorganic salts,

allowing for reduced application rates.[2]

- Safety: IDS is non-toxic to plants and does not pose a risk of phytotoxicity, making it suitable for a wide variety of crops.[2]

Data Presentation

The following tables summarize the comparative efficacy of **Tetrasodium** Iminodisuccinate (IDHA, the acid form of IDS) and EDTA in micronutrient delivery to green bean and tomato plants as reported in scientific literature.

Table 1: Comparative Efficacy of IDHA and EDTA in Green Bean (Hydroponic Culture)

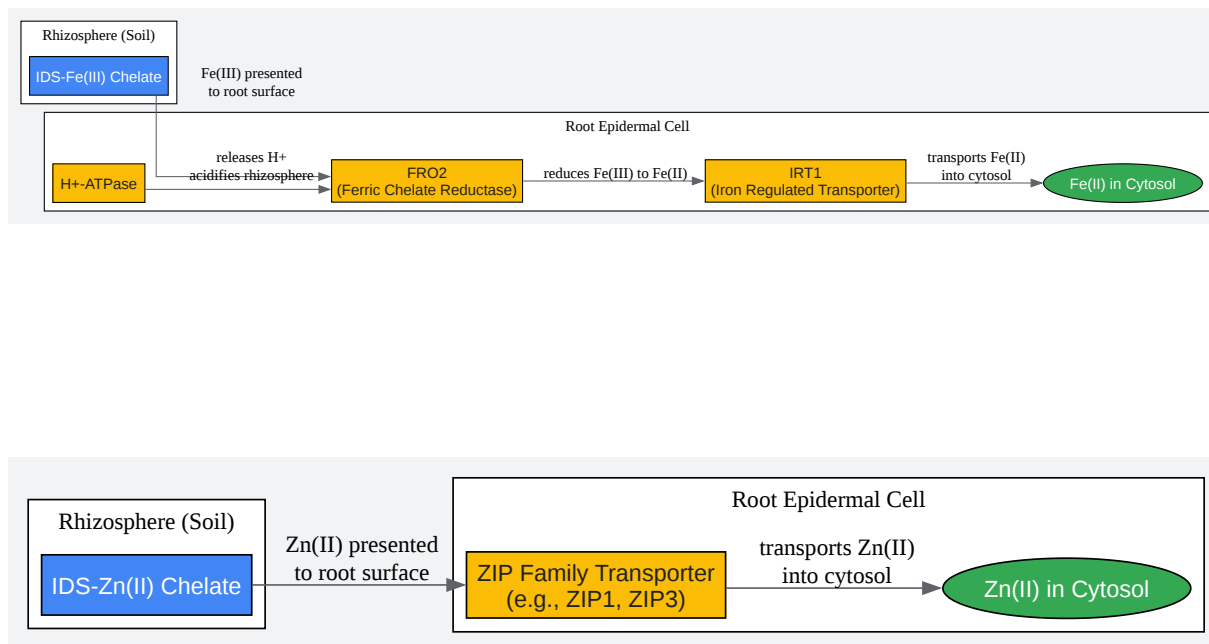
Parameter	Control (No Chelate)	IDHA Treatment	EDTA Treatment	Reference
Plant Health	Significant micronutrient deficiency symptoms and growth reduction.	Healthy plants with no deficiency symptoms.	Healthy plants, but with an observed fungal infection.	[1][6]
Micronutrient Provision	Deficient	Adequate	Higher than IDHA	[1][6]

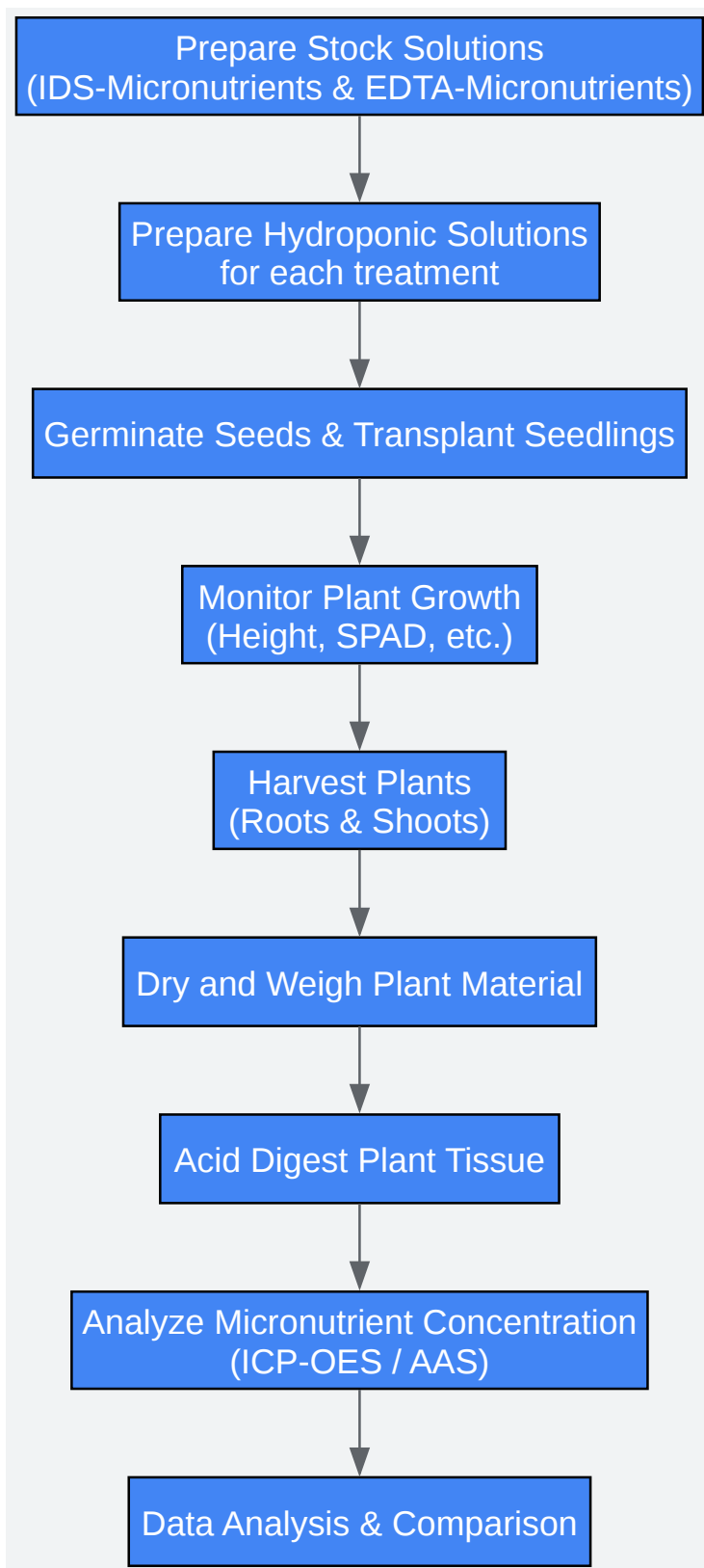
Table 2: Comparative Efficacy of IDHA and EDTA in Tomato (Rockwool Culture)

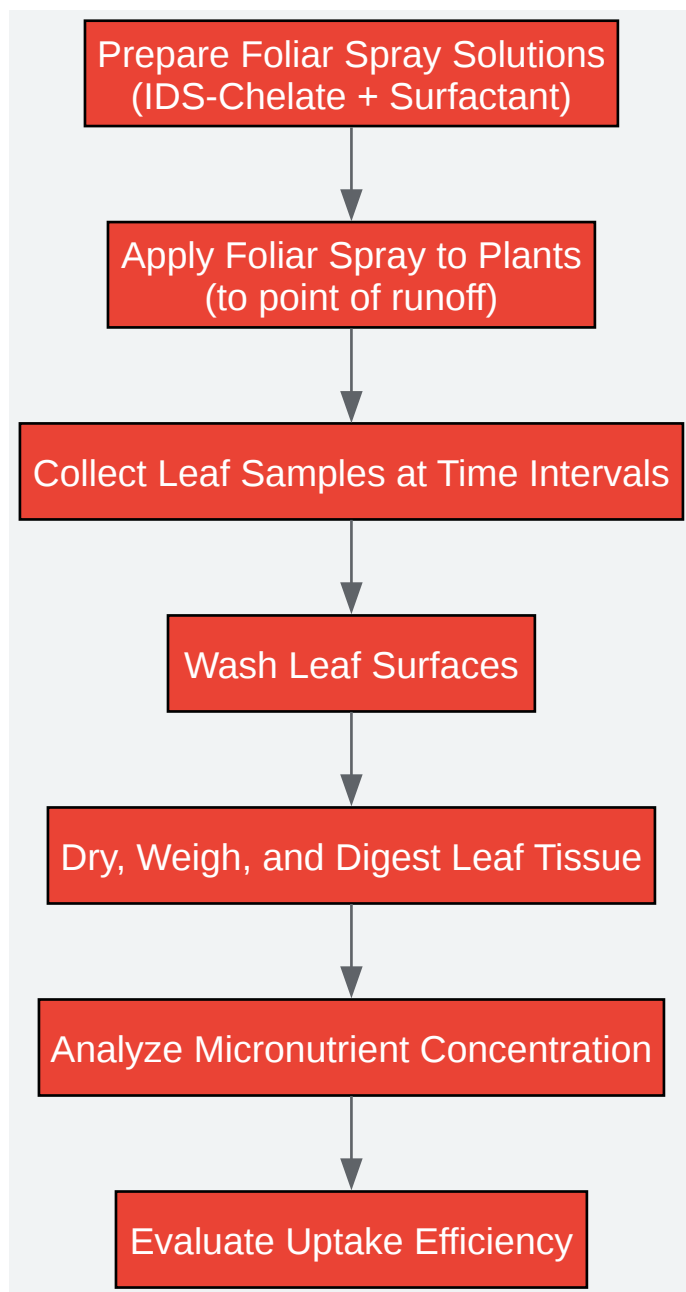
Parameter	IDHA Treatment	EDTA Treatment	Reference
SPAD Index	Higher increments observed.	Lower increments compared to IDHA.	[1][5]
Zinc (Zn) Concentration	Higher concentration in plant tissues.	Lower concentration compared to IDHA.	[1][5]

Signaling Pathways for Micronutrient Uptake

The delivery of micronutrients by chelating agents like **tetrasodium** iminodisuccinate is intrinsically linked to the plant's natural uptake mechanisms. Below are simplified diagrams of the signaling pathways for iron and zinc uptake.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application of Tetrasodium Iminodisuccinate in Agricultural Research for Micronutrient Delivery]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8768297#application-of-tetrasodium-iminodisuccinate-in-agricultural-research-for-micronutrient-delivery]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com